

An In-depth Technical Guide to 3-Oxo-3-(thiophen-3-yl)propanenitrile

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Compound of Interest

Compound Name: 3-Oxo-3-(thiophen-3-yl)propanenitrile

Cat. No.: B1349826

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Oxo-3-(thiophen-3-yl)propanenitrile**, a key building block in medicinal chemistry. This document outlines its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its potential role in biological signaling pathways.

Core Properties

3-Oxo-3-(thiophen-3-yl)propanenitrile, identified by the CAS number 69879-30-7, is a bifunctional molecule containing both a ketone and a nitrile group.^{[1][2][3]} This unique structure makes it a valuable intermediate in the synthesis of various heterocyclic compounds, particularly in the development of novel therapeutics.

The key physicochemical properties of **3-Oxo-3-(thiophen-3-yl)propanenitrile** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
CAS Number	69879-30-7	[1]
Molecular Formula	C ₇ H ₅ NOS	[1] [3]
Molecular Weight	151.19 g/mol	[1]
Appearance	White to off-white solid	[3]
Melting Point	91-93 °C	[3]
Boiling Point	313.4 ± 22.0 °C (Predicted)	[3]
Density	1.256 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	7.56 ± 0.10 (Predicted)	[3]

This compound is also known by several other names in the literature and commercial catalogs[\[3\]](#)[\[4\]](#)[\[5\]](#):

- 3-oxo-3-(3-thienyl)propanenitrile
- β -Oxo-3-thiophenepropanenitrile
- 3-Thenoylacetone
- 2-(thiophene-3-carbonyl)acetonitrile
- 3-cyanoacetyl thiophene

Safety and Handling

Proper handling of **3-Oxo-3-(thiophen-3-yl)propanenitrile** is essential in a laboratory setting. The compound is classified as an irritant.[\[3\]](#) Below is a summary of its GHS hazard information.

Hazard Information	Details	Reference
Signal Word	Warning	[3]
GHS Pictogram	GHS07	[3]
Hazard Statements	H302 - Harmful if swallowed H312 - Harmful in contact with skin H315 - Causes skin irritation H319 - Causes serious eye irritation H332 - Harmful if inhaled H335 - May cause respiratory irritation	[3]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501	[3]
Storage Temperature	2-8°C	[3]

Experimental Protocols

The synthesis of β -ketonitriles such as **3-Oxo-3-(thiophen-3-yl)propanenitrile** is typically achieved through a Claisen condensation reaction. The following protocol describes a general procedure involving the condensation of a thiophene-3-carboxylate ester with acetonitrile in the presence of a strong base.

Materials:

- Methyl thiophene-3-carboxylate
- Anhydrous acetonitrile
- Sodium hydride (NaH), 60% dispersion in mineral oil

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, condenser, magnetic stirrer, dropping funnel, and nitrogen inlet

Procedure:

- Preparation: A three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, a dropping funnel, and a nitrogen inlet is flame-dried and allowed to cool under a stream of dry nitrogen.
- Reaction Setup: The flask is charged with sodium hydride (1.2 equivalents), which has been previously washed with anhydrous hexane to remove the mineral oil. Anhydrous THF is added to create a slurry.
- Addition of Acetonitrile: Anhydrous acetonitrile (2.0 equivalents) is added dropwise to the stirred slurry at 0°C (ice bath). The mixture is then allowed to warm to room temperature and stirred for 30 minutes.
- Addition of Ester: A solution of methyl thiophene-3-carboxylate (1.0 equivalent) in anhydrous THF is added dropwise to the reaction mixture via the dropping funnel over a period of 30 minutes.
- Reaction: The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours, with the progress of the reaction monitored by thin-layer chromatography (TLC).
- Quenching: After the reaction is complete, the mixture is cooled to 0°C, and the excess sodium hydride is cautiously quenched by the slow addition of water.
- Acidification and Extraction: The aqueous layer is acidified to pH 3-4 with 1M HCl. The resulting mixture is then extracted three times with diethyl ether.

- **Washing and Drying:** The combined organic extracts are washed with saturated sodium bicarbonate solution and then with brine. The organic layer is dried over anhydrous magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure **3-Oxo-3-(thiophen-3-yl)propanenitrile**.



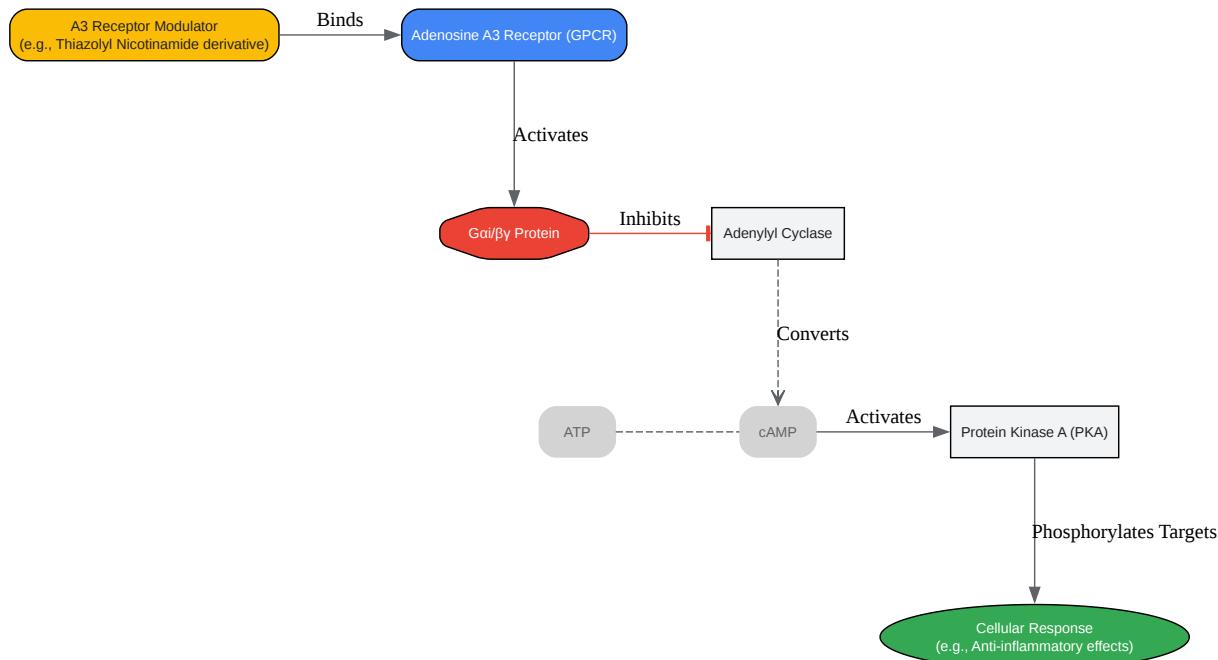
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Caption: Synthesis workflow for **3-Oxo-3-(thiophen-3-yl)propanenitrile**.

Biological Significance and Signaling Pathways

While specific signaling pathways directly involving **3-Oxo-3-(thiophen-3-yl)propanenitrile** are not extensively documented, its utility as a precursor for pharmacologically active molecules is recognized. For instance, it is used in the preparation of thiazolyl nicotinamides, which act as adenosine A3 receptor modulators.^[3] The adenosine A3 receptor is a G protein-coupled receptor (GPCR) that plays a role in various physiological processes, including inflammation and cardiac function.

Modulation of the A3 receptor can trigger downstream signaling cascades. The diagram below illustrates a generalized signaling pathway for a Gαi-coupled receptor like the adenosine A3 receptor.



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Caption: Generalized G_{αi}-coupled receptor signaling pathway.

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